

Application Notes and Protocols: Stability of Reconstituted Ampicillin-Sulbactam

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Ampicillin sodium and sulbactam sodium*

CAS No.: *94935-63-4*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: This document provides detailed information on the stability of reconstituted ampicillin-sulbactam at both refrigerated (4°C) and room temperatures. The following data and protocols are critical for ensuring the potency and safety of this combination antibiotic agent in a laboratory or clinical setting. Ampicillin is a beta-lactam antibiotic, and its stability can be affected by temperature, pH, and the presence of other substances. Sulbactam is a beta-lactamase inhibitor, and its stability is also a key factor in the efficacy of the combination drug. Understanding the degradation kinetics is essential for establishing appropriate storage and handling procedures.

Quantitative Stability Data

The stability of reconstituted ampicillin-sulbactam is dependent on the concentration, the diluent used, and the storage temperature. The following tables summarize the stability data from various sources.

Table 1: Stability of Ampicillin-Sulbactam Reconstituted with Sterile Water for Injection or 0.9% Sodium Chloride Injection

Concentration (Ampicillin/Sulbactam)	Storage Temperature	Stability Period
45 mg/mL (30 mg/15 mg)	25°C	8 hours
45 mg/mL (30 mg/15 mg)	4°C	48 hours
30 mg/mL (20 mg/10 mg)	4°C	72 hours

Table 2: Stability of Ampicillin-Sulbactam in Various Intravenous Fluids

Concentration (Ampicillin/Sulbactam)	Diluent	Storage Temperature	Stability Period
45 mg/mL (30 mg/15 mg)	Lactated Ringer's Injection	25°C	8 hours
45 mg/mL (30 mg/15 mg)	Lactated Ringer's Injection	4°C	24 hours
30 mg/mL (20 mg/10 mg)	5% Dextrose Injection	25°C	2 hours
30 mg/mL (20 mg/10 mg)	5% Dextrose Injection	4°C	4 hours

Note: After the indicated time periods, any unused portions of the solutions should be discarded[1][2].

Experimental Protocols

The following are generalized protocols for the reconstitution and stability testing of ampicillin-sulbactam.

Protocol 1: Reconstitution of Ampicillin-Sulbactam for Stability Testing

Objective: To prepare a stock solution of ampicillin-sulbactam for stability analysis.

Materials:

- Ampicillin-sulbactam sterile powder for injection
- Sterile Water for Injection, USP
- 0.9% Sodium Chloride Injection, USP
- Sterile syringes and needles
- Laminar flow hood or other suitable aseptic environment

Procedure:

- Prior to reconstitution, store the ampicillin-sulbactam sterile powder at or below 30°C (86°F) [3][4].
- In a laminar flow hood, reconstitute the vial of ampicillin-sulbactam with the appropriate volume of Sterile Water for Injection or 0.9% Sodium Chloride Injection to achieve the desired stock concentration. For example, to prepare a solution containing 375 mg/mL (250 mg ampicillin and 125 mg sulbactam per mL), reconstitute a 1.5 g vial with 3.2 mL of diluent[5][6].
- Swirl the vial gently to dissolve the powder completely. Allow the solution to stand to permit any foaming to dissipate[1][3].
- Visually inspect the solution for complete solubilization and the absence of particulate matter[1][3]. The solution should be pale yellow to yellow[6].
- Immediately dilute the reconstituted stock solution with the appropriate intravenous fluid (e.g., 0.9% Sodium Chloride, 5% Dextrose) to the final concentrations required for the stability study (e.g., 3 mg/mL to 45 mg/mL)[2][5].

Protocol 2: Stability Analysis of Reconstituted Ampicillin-Sulbactam

Objective: To determine the concentration of ampicillin and sulbactam over time at 4°C and room temperature.

Materials:

- Reconstituted and diluted ampicillin-sulbactam solutions
- Incubators or water baths set to 4°C and room temperature (e.g., 25°C)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18)
- Analytical standards for ampicillin and sulbactam
- Appropriate mobile phase and buffers for HPLC analysis
- pH meter

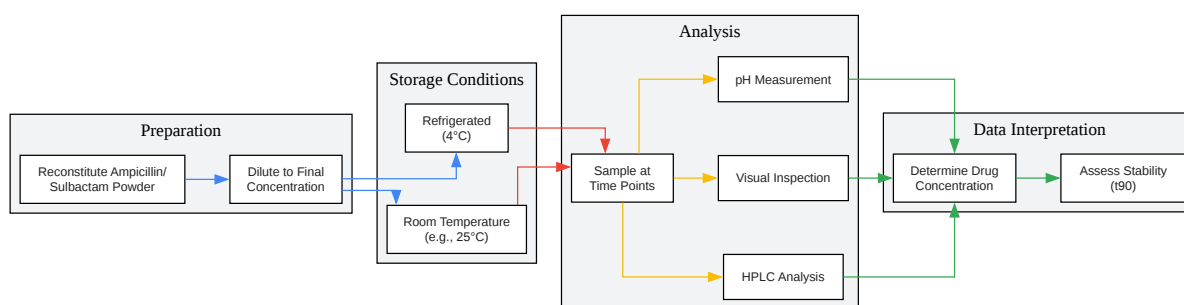
Procedure:

- Aliquots of the prepared ampicillin-sulbactam solutions are stored in sterile containers at 4°C and room temperature.
- At specified time points (e.g., 0, 2, 4, 8, 12, 24, 48, 72 hours), withdraw a sample from each storage condition.
- Immediately analyze the samples for the concentration of ampicillin and sulbactam using a validated, stability-indicating HPLC method. In a study by James C. et al., ampicillin was stable for 32 hours at room temperature and 68 hours when refrigerated in an ampicillin-sulbactam admixture[7].
- Monitor the pH of the solutions at each time point, as the degradation of beta-lactam antibiotics can be pH-dependent.
- Visually inspect the solutions for any changes in color or for the formation of precipitates at each time point. No color change or precipitation should be observed in stable solutions[7].

- The stability of the solution is determined by the time it takes for the concentration of ampicillin or sulbactam to decrease to 90% of its initial concentration.

Visualizations

Experimental Workflow for Stability Assessment

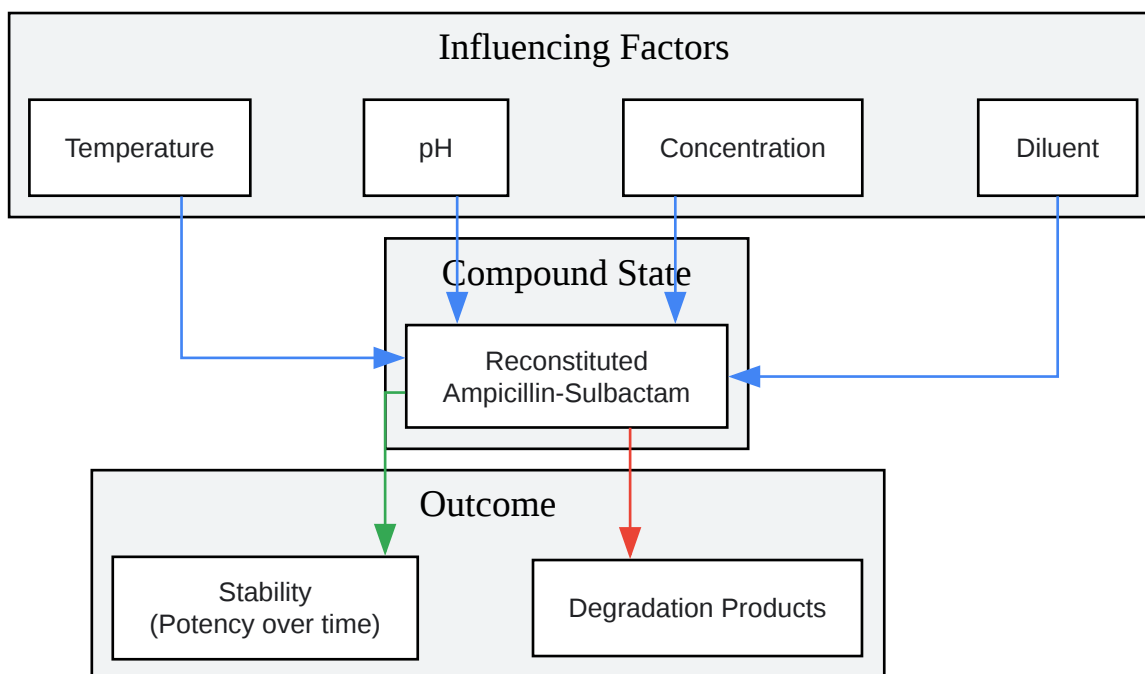


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Caption: Workflow for assessing the stability of reconstituted ampicillin-sulbactam.

Degradation Pathway Considerations

The primary degradation pathway for ampicillin in aqueous solutions involves the hydrolytic cleavage of the β -lactam ring. This process is influenced by pH and temperature. The formation of ampicillin polymers has also been observed in dilute solutions within a few hours of dissolution[8]. While a detailed signaling pathway is not applicable, the following diagram illustrates the logical relationship of factors influencing stability.



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Caption: Factors influencing the stability of reconstituted ampicillin-sulbactam.

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